

27-Hydroxymangiferolic Acid: A Comparative Guide to its Activity in Mammalian Cell Lines

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This guide provides a comparative overview of the biological activity of **27-Hydroxymangiferolic acid** (27-HMA), a naturally occurring compound found in mangoes. While current direct experimental data on its activity in mammalian cell lines is limited, extensive research in the nematode Caenorhabditis elegans has identified it as a novel and potent agonist of the Farnesoid X Receptor (FXR).[1] This guide extrapolates these findings to a mammalian context, presenting potential activities, relevant signaling pathways, and detailed experimental protocols for validation in mammalian cell lines.

Overview of 27-Hydroxymangiferolic Acid Activity

27-HMA has been shown to extend lifespan and improve neurodegeneration in C. elegans models of Alzheimer's and Parkinson's disease.[1] These effects are attributed to its role as an FXR agonist, which in turn is suggested to modulate the Insulin/IGF-1 signaling (IIS) and TORC1 pathways.[1]

Comparative Analysis of FXR Agonist Activity

To contextualize the potential efficacy of 27-HMA in mammalian systems, the following table compares its reported activity in C. elegans with established FXR agonists, Obeticholic Acid (OCA) and GW4064, in mammalian cell lines.

Table 1: Comparison of FXR Agonist Activity



Compound	Target Receptor	Model System	Reported EC50	Key Downstrea m Effects	Reference
27- Hydroxymang iferolic Acid (27-HMA)	FXR	C. elegans	Not Reported	Lifespan extension, improved neurodegene ration	[1]
Obeticholic Acid (OCA)	FXR	Human HepG2 cells	~99 nM	Inhibition of bile acid synthesis	[2]
GW4064	FXR	Human cell lines	~30 nM	Repression of CYP7A1 transcription	[3]

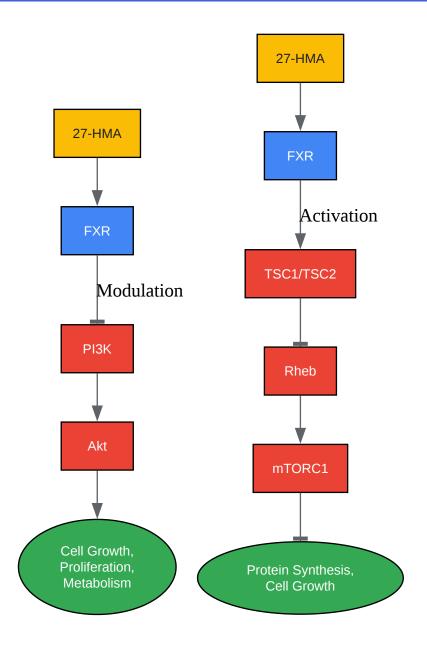
Signaling Pathway Involvement

The pro-longevity and neuroprotective effects of 27-HMA in C. elegans are linked to its influence on two critical signaling pathways conserved in mammals: the Insulin/IGF-1 signaling pathway and the mTORC1 pathway.

Insulin/IGF-1 Signaling Pathway

Activation of FXR by 27-HMA is hypothesized to modulate the PI3K/Akt signaling cascade, a central component of the Insulin/IGF-1 pathway that governs cell growth, proliferation, and metabolism.







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